

10-Hydroxydec-6-en-2-one chemical properties and structure

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Compound of Interest

Compound Name: 10-Hydroxydec-6-en-2-one

Cat. No.: B15462089

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Technical Dossier: 10-Hydroxydec-6-en-2-one

An In-depth Technical Guide on the Core Chemical Properties and Structure

Audience: Researchers, scientists, and drug development professionals.

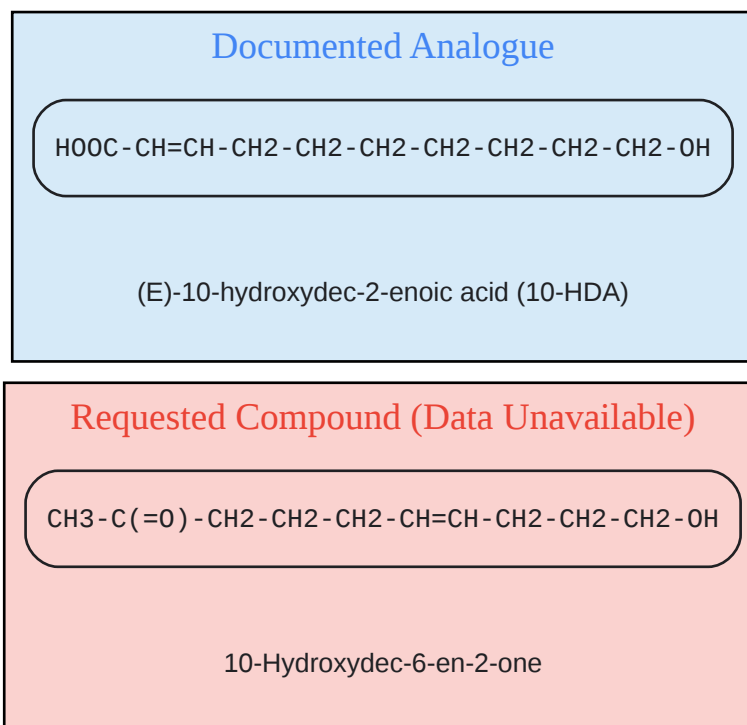
Disclaimer: Extensive searches of chemical databases, scientific literature, and commercial supplier catalogs did not yield specific information for **10-Hydroxydec-6-en-2-one**. This suggests that it is not a widely studied or commercially available compound. The following dossier will instead focus on the well-documented and structurally related compound, (E)-10-hydroxydec-2-enoic acid (10-HDA), a prominent component of royal jelly. This information is provided as a valuable reference for researchers investigating similar chemical structures.

Structural Comparison: 10-Hydroxydec-6-en-2-one vs. (E)-10-hydroxydec-2-enoic acid

The primary distinctions between the requested compound and 10-HDA lie in the placement of the carbon-carbon double bond and the nature of the oxygenated functional group at the head of the carbon chain.

- **10-Hydroxydec-6-en-2-one:** Possesses a ketone at the C2 position and a double bond between C6 and C7.

- (E)-10-hydroxydec-2-enoic acid: Features a carboxylic acid at the C1 position and a double bond in conjugation with the carbonyl, between C2 and C3.



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Caption: Structural formulas of the requested compound and its documented analogue.

(E)-10-hydroxydec-2-enoic acid (10-HDA): A Technical Overview

10-HDA is the most abundant fatty acid in royal jelly and is credited with many of its biological properties, including antibacterial, anti-inflammatory, and immunomodulatory effects.^[1]

Chemical Properties and Structure

Below is a summary of the key chemical identifiers and properties for 10-HDA.

| Property | Value |
|-------------------|-----------------------------------------------------------------------------------------------------------|
| IUPAC Name | (E)-10-hydroxydec-2-enoic acid[2] |
| Molecular Formula | C ₁₀ H ₁₈ O ₃ [2] |
| Molecular Weight | 186.25 g/mol [2] |
| CAS Number | 14113-05-4[2] |
| Melting Point | 58-59 °C[3] |
| Boiling Point | 339.2±15.0 °C (Predicted)[3] |
| Solubility | Soluble in methanol, ethanol, chloroform, ether; slightly soluble in acetone; hardly soluble in water.[3] |
| SMILES | C(CCC/C=C/C(=O)O)CCCO[2] |
| InChI | InChI=1S/C10H18O3/c11-9-7-5-3-1-2-4-6-8-10(12)13/h6,8,11H,1-5,7,9H2,(H,12,13)/b8-6+[2] |

Experimental Protocols

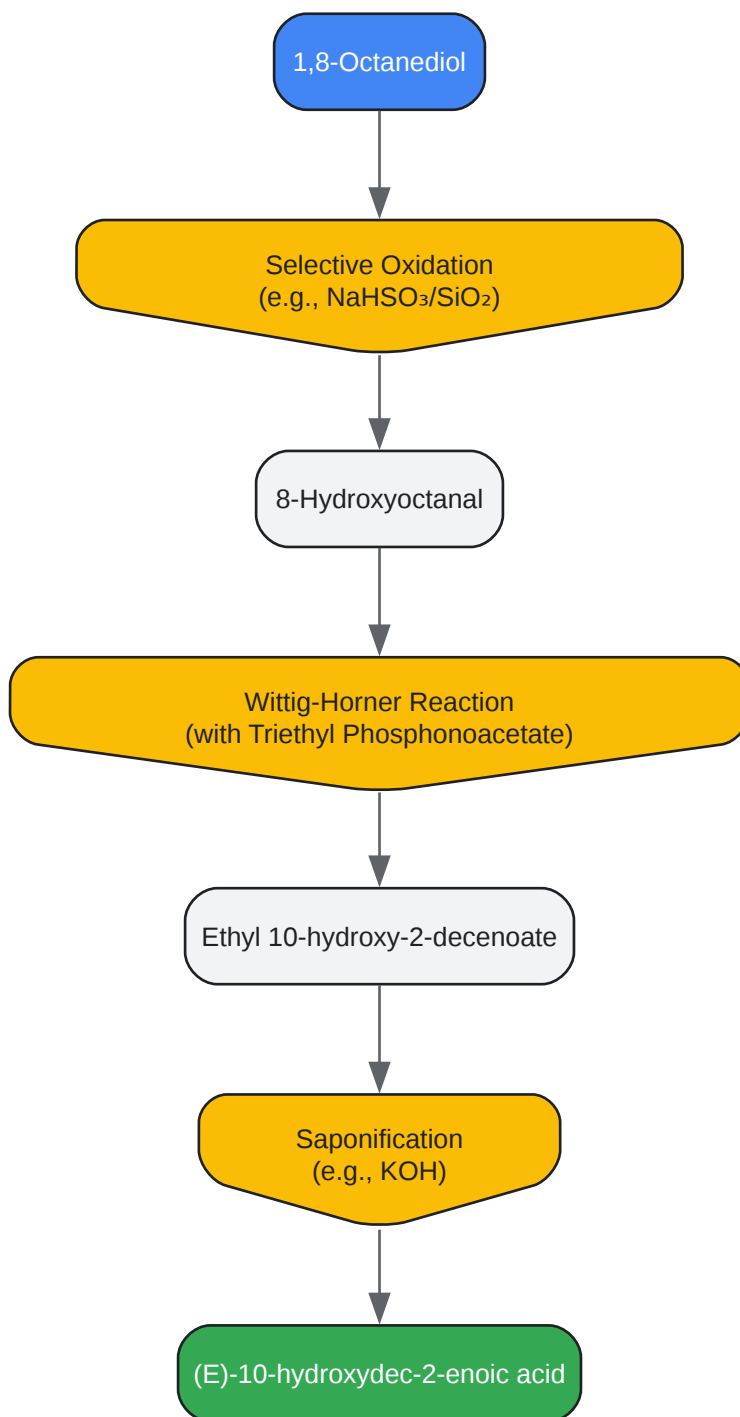
Synthesis of (E)-10-hydroxydec-2-enoic acid

A common synthetic route to 10-HDA involves the selective oxidation of a diol, followed by a Wittig-type reaction and subsequent hydrolysis.[4][5]

Methodology:

- **Selective Oxidation:** 1,8-octanediol is oxidized to 8-hydroxyoctanal. This can be achieved using a silica gel-supported sodium bisulfite system in dichloromethane, which offers mild reaction conditions and straightforward product purification.[4]
- **Wittig-Horner Reaction:** The resulting 8-hydroxyoctanal is reacted with a phosphonate ester, such as triethyl phosphonoacetate, in the presence of a base (e.g., potassium carbonate) to form the ethyl ester of 10-HDA.[4][6] This reaction typically establishes the (E)-configuration of the double bond.

- Saponification (Hydrolysis): The ethyl ester is then hydrolyzed to the carboxylic acid using a base like potassium hydroxide in an aqueous-alcoholic solution.[4][6]
- Purification: The final product, 10-HDA, is isolated by acidification of the reaction mixture, followed by filtration and recrystallization from a suitable solvent system like ether/petroleum ether.[4]



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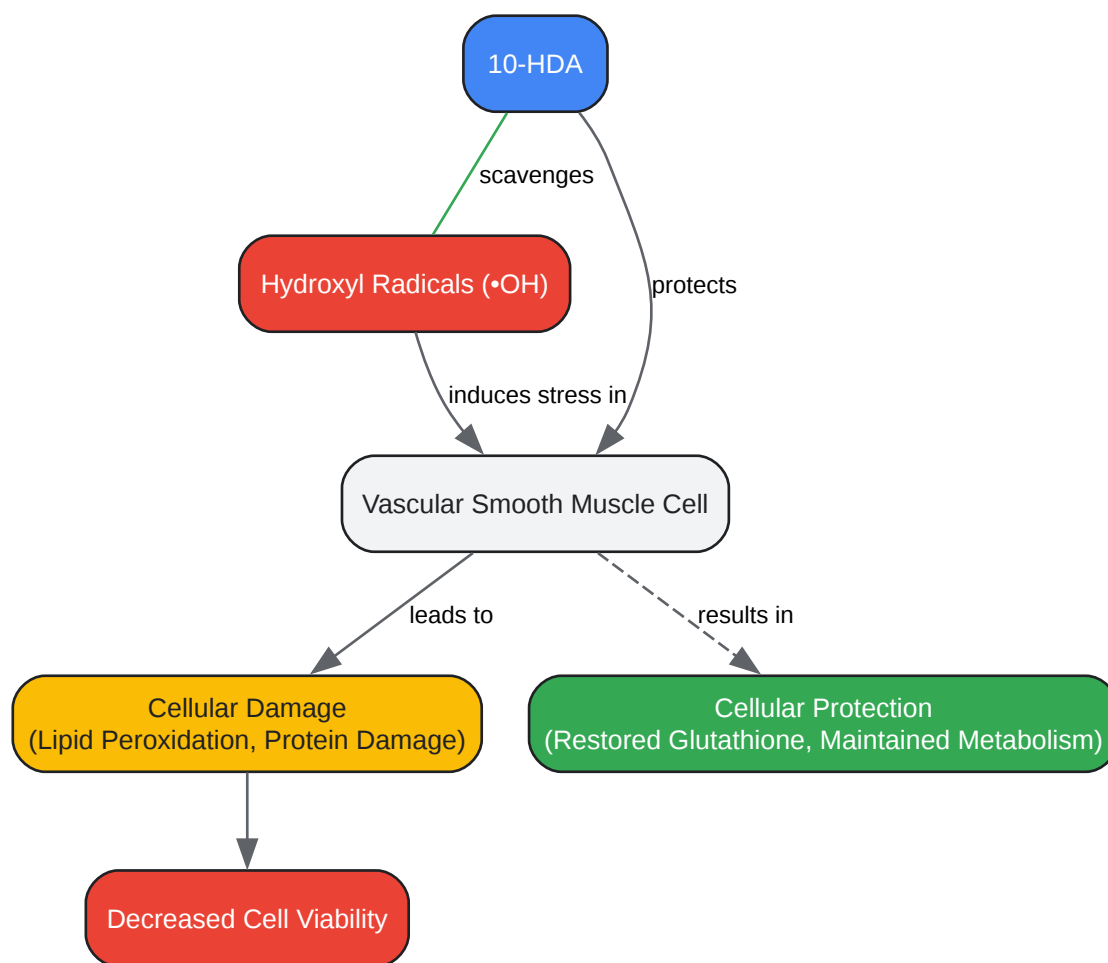
Caption: A generalized workflow for the synthesis of 10-HDA.

Signaling Pathways and Biological Activity

10-HDA is known to interact with various cellular targets to exert its biological effects. One such mechanism is the scavenging of hydroxyl radicals, thereby protecting cells from oxidative damage.^[1]

Cellular Protection Against Oxidative Stress:

10-HDA can directly neutralize hydroxyl radicals ($\bullet\text{OH}$), which are highly reactive oxygen species (ROS) that can damage cellular components like lipids, proteins, and DNA.^[1] In vascular smooth muscle cells (VSMCs), this scavenging activity has been shown to mitigate cytotoxicity by reducing lipid peroxidation and restoring levels of the endogenous antioxidant, glutathione.^[1] This protective effect helps to maintain cellular homeostasis and function in the face of oxidative stress.



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Caption: Logical diagram of 10-HDA's protective role against oxidative stress.

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